

# A Comprehensive Technical Guide to Benzoyl Isothiocyanate

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## Compound of Interest

Compound Name: *Benzoyl isothiocyanate*

Cat. No.: *B118865*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **benzoyl isothiocyanate**, a pivotal intermediate in organic synthesis. It covers its fundamental molecular properties, detailed experimental protocols for its synthesis, and its key applications in the development of pharmaceuticals and other bioactive compounds.

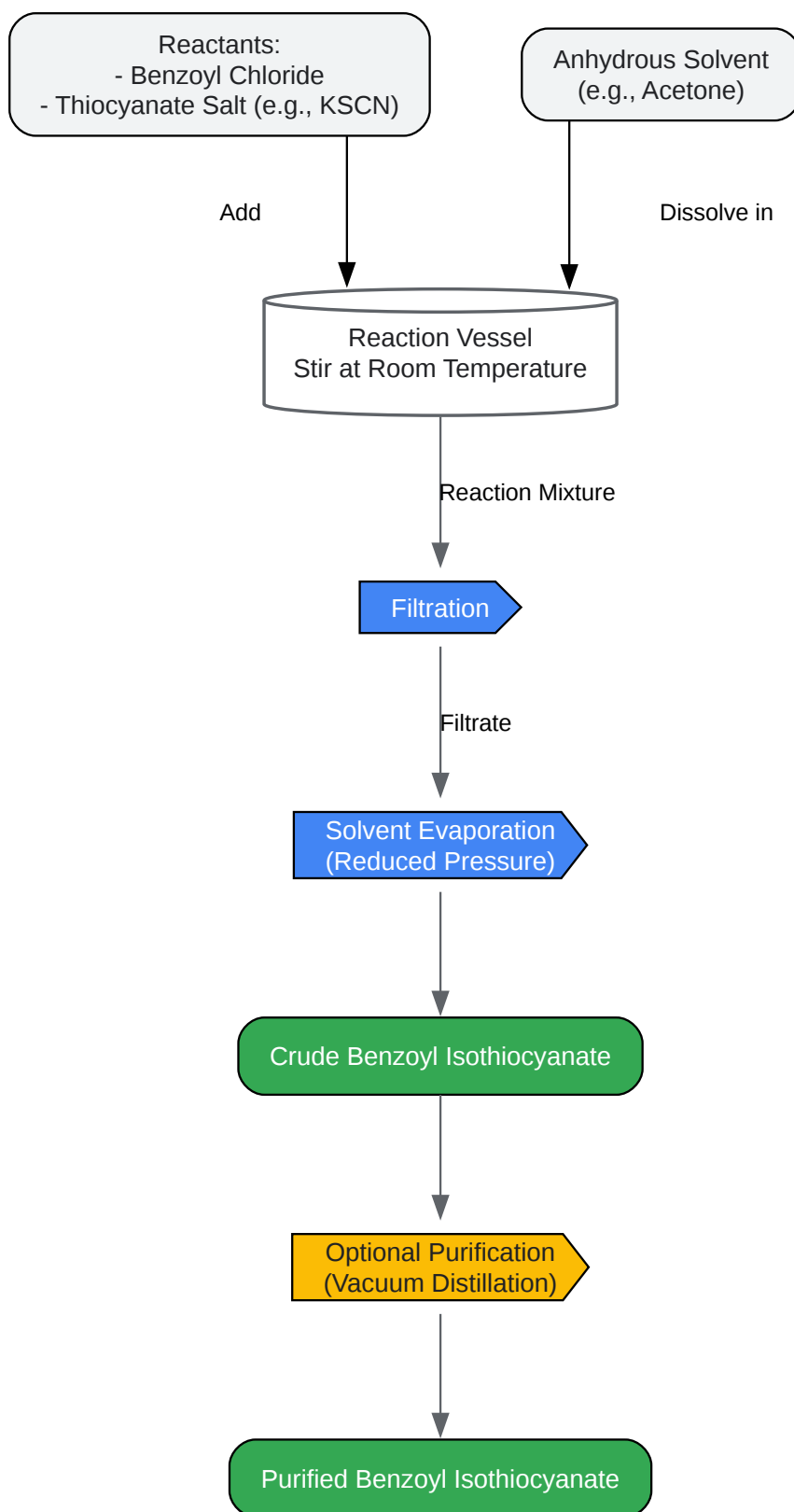
## Core Molecular and Physical Properties

**Benzoyl isothiocyanate** is a reactive organic compound widely utilized as a building block in chemical synthesis. Its properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NOS	[1][2][3][4]
Molecular Weight	163.20 g/mol	[2][4][5]
163.196 g/mol	[3]	
CAS Registry Number	532-55-8	[2][3]
Appearance	Yellow or orange liquid	[1]
IUPAC Name	benzoyl isothiocyanate	[4]
Synonyms	Benzoylthiocarbimide, N- Benzoyl isothiocyanate, Benzoic acid, anhydride with isothiocyanic acid	[3][4][5]

## Synthesis of Benzoyl Isothiocyanate

The most common method for synthesizing **benzoyl isothiocyanate** involves the reaction of benzoyl chloride with a thiocyanate salt, such as potassium thiocyanate (KSCN) or sodium thiocyanate (NaSCN).[1][6] This nucleophilic substitution reaction is typically carried out in an anhydrous solvent like acetone or acetonitrile.[6]



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**Caption:** Workflow for the synthesis of **benzoyl isothiocyanate**.

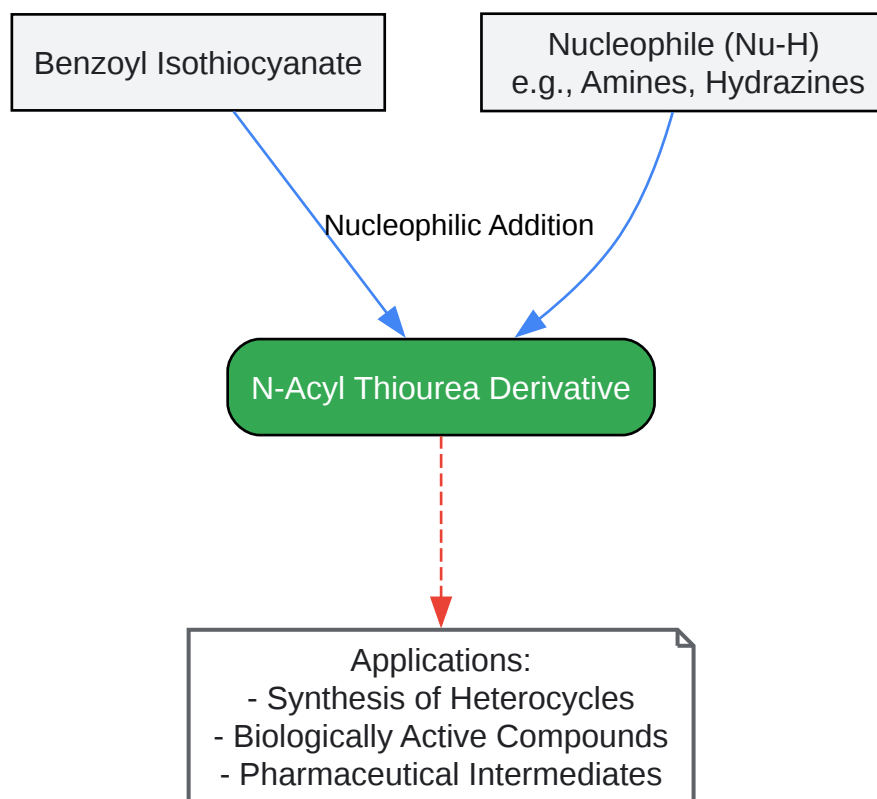
This protocol outlines a representative procedure for the laboratory-scale synthesis of **benzoyl isothiocyanate**.<sup>[6][7][8]</sup>

- Preparation: In a suitable reaction vessel (e.g., a four-neck flask), dissolve the thiocyanate salt (e.g., sodium thiocyanate or potassium thiocyanate, 1 equivalent) in an anhydrous solvent such as acetone or dichloromethane.<sup>[1][6][7]</sup>
- Reaction: To this solution, slowly add benzoyl chloride (1 equivalent) while stirring vigorously at room temperature.<sup>[7][8]</sup> The reaction is often exothermic.<sup>[8]</sup>
- Monitoring: Continue to stir the mixture for several hours. The progress of the reaction can be monitored using thin-layer chromatography (TLC).<sup>[6]</sup> The formation of an inorganic salt precipitate (e.g., sodium chloride or potassium chloride) is typically observed.<sup>[6][8]</sup>
- Isolation: Upon completion of the reaction, remove the inorganic salt precipitate by filtration.<sup>[6]</sup>
- Purification: Evaporate the solvent from the filtrate under reduced pressure to yield the crude **benzoyl isothiocyanate**.<sup>[6][7]</sup> For applications requiring high purity, the product can be further purified by vacuum distillation.<sup>[6]</sup>

## Chemical Reactivity and Applications in Drug Development

The synthetic utility of **benzoyl isothiocyanate** stems from the high reactivity of the isothiocyanate group ( $-N=C=S$ ) toward nucleophiles. This reactivity allows for the construction of a diverse range of molecular scaffolds, particularly nitrogen- and sulfur-containing heterocycles, which are prevalent in many biologically active compounds.

The primary reaction pathway involves the nucleophilic attack at the central carbon atom of the isothiocyanate moiety.<sup>[6]</sup>



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**Caption:** General reaction pathway of **benzoyl isothiocyanate**.

- **Synthesis of Thioureas:** Amines, amino acids, and hydrazines readily react with **benzoyl isothiocyanate** to form N-benzoyl thioureas and related derivatives.[6][9] These structures are important precursors for a variety of pharmaceuticals.
- **Heterocyclic Chemistry:** The N-benzoyl thiourea products can be cyclized to form various heterocyclic compounds, such as 1,2,4-triazoline-5-thiones, which are of interest in medicinal chemistry.[9]
- **Organic Intermediates:** It serves as a crucial intermediate in the synthesis of pesticides, dyes, and other specialized organic compounds.[1]

In conclusion, **benzoyl isothiocyanate** is a versatile and highly reactive reagent. Its well-defined molecular properties and straightforward synthesis make it an indispensable tool for researchers in organic chemistry and drug discovery, enabling the efficient construction of complex molecular architectures for various scientific applications.

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